

# CAS 155-04-4 (Zinc 2-Mercaptobenzothiazole): Comprehensive Technical & Hazard Guide

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## Compound of Interest

**Compound Name:** (2(3H)-  
Benzothiazolethione)dichlorozinc

**CAS No.:** 56378-59-7

**Cat. No.:** B13754292

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## Executive Summary

Zinc 2-mercaptobenzothiazole (ZMBT), identified by CAS RN 155-04-4, is a highly efficient transition metal complex primarily utilized as a hemi-ultrafast accelerator in the sulfur vulcanization of natural and synthetic rubbers[1][2]. Beyond its elastomeric applications, ZMBT functions as a potent corrosion inhibitor and a broad-spectrum biocide in industrial fluids[3]. This whitepaper synthesizes the physicochemical properties, mechanistic pathways, analytical protocols, and toxicological profiles of ZMBT to guide researchers, formulation scientists, and drug development professionals in its safe and effective application.

## Physicochemical Properties & Molecular Identity

ZMBT (Molecular Formula:

) is the zinc salt of 2-mercaptobenzothiazole. It typically presents as a pale yellow to off-white crystalline powder[4][5].

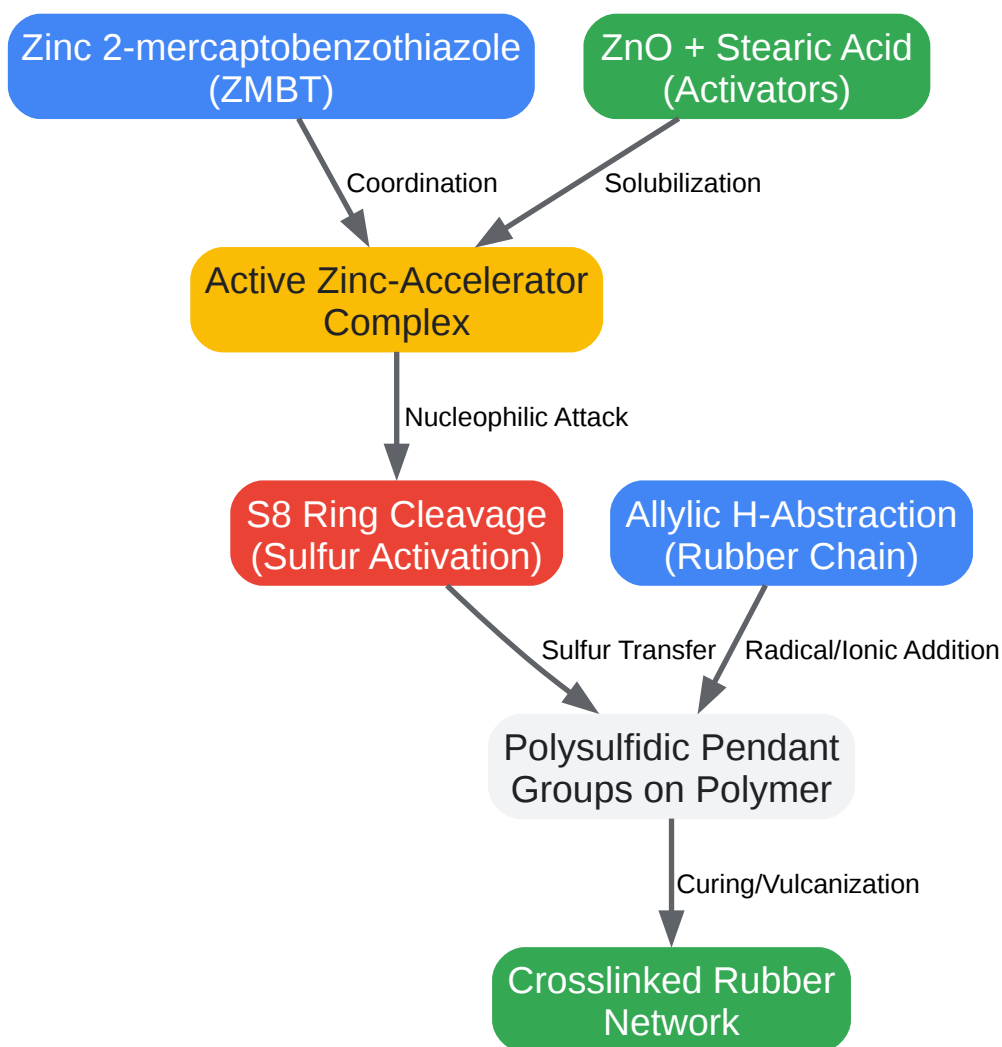
Property	Value	Analytical Standard / Reference
CAS Number	155-04-4	6[6]
Molecular Weight	397.85 - 397.88 g/mol	7[7]
Appearance	Light yellow to off-white powder	4[4]
Melting Point	325 °C (Decomposes)	3[3]
Density	1.7 g/cm <sup>3</sup> (at 25 °C)	4[4]
Solubility	Insoluble in water, ethyl acetate; dispersible in latex	

## Mechanistic Action in Vulcanization

In elastomeric compounding, particularly for Natural Rubber (NR) and Styrene-Butadiene Rubber (SBR) latex, ZMBT acts as a highly specialized secondary or primary accelerator[1]. The addition of ZMBT alongside primary dithiocarbamates (e.g., ZDEC, ZDMC) yields a synergistic effect, enhancing the crosslink density and compression set resistance without drastically reducing the scorch time (processing safety)[1][8].

Mechanistically, the process relies on the coordination of zinc with the mercaptobenzothiazole ligands. When activated by supplementary Zinc Oxide (ZnO) and stearic acid during milling, the system forms a highly reactive, soluble zinc-accelerator complex[2][9]. This intermediate facilitates the heterolytic cleavage of the

sulfur ring, transferring active polysulfidic fragments to the allylic positions of the polymer backbone, ultimately forming stable crosslinks[9][10].



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Figure 1: Mechanistic pathway of ZMBT-accelerated sulfur vulcanization in rubber matrices.

## Experimental Protocols & Analytical Methodologies

To ensure scientific integrity, the following protocols are designed as self-validating systems, embedding quality control checks directly into the workflow.

### Protocol 1: Rheometric Analysis of ZMBT-Accelerated Latex Curing

Objective: To quantify the cure kinetics and scorch safety of a ZMBT-accelerated NR latex compound. Causality: A Moving Die Rheometer (MDR) is utilized because it provides

isothermal continuous torque measurements, which directly correlate to the evolving crosslink density of the polymer network[8].

#### Step-by-Step Methodology:

- Preparation: Mill 100 phr (parts per hundred rubber) of NR latex with 1.5 phr sulfur, 1.0 phr ZnO, 1.0 phr Stearic Acid, and 1.0 phr ZMBT[1][8].
  - Rationale: ZnO and stearic acid are mandatory to solubilize the zinc complex and initiate the catalytic cycle; without them, ZMBT remains a dormant particulate[9].
- Conditioning: Rest the compounded latex for 24 hours at 25 °C.
  - Rationale: This ensures homogeneous dispersion of the insoluble ZMBT particles into the aqueous latex matrix[1].
- Rheometric Testing: Load a 5g sample into the MDR pre-heated to 120 °C.
  - Rationale: ZMBT is highly active at lower temperatures (120 °C), making it ideal for thin-walled latex products (e.g., medical gloves) to prevent thermal degradation and reversion[1][9].
- Data Acquisition: Record the torque over a 30-minute cycle. Extract  
(scorch time: time to 2 dN.m rise above minimum torque,  
) and  
(optimum cure time: time to 90% of maximum torque,  
).
  - Self-Validation: Compare the  
(  
) against a negative control compound lacking ZMBT. A successful test will show a >40% increase in torque delta, validating the hemi-ultrafast acceleration, while  
acts as an internal check against premature vulcanization[1].



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Figure 2: Workflow for rheometric analysis of ZMBT-accelerated latex curing.

## Protocol 2: HPLC-MS Quantification of ZMBT in Industrial Effluent

Objective: To detect trace ZMBT in environmental or industrial effluent samples to ensure compliance with aquatic toxicity regulations. Methodology:

- Extraction: Extract the aqueous sample using solid-phase extraction (SPE) to concentrate the heteroaromatic thiols[3].
- Chromatography: Inject 1  $\mu\text{L}$  into an HPLC system coupled with a mass spectrometer. Use a C18 column with a gradient mobile phase of acetonitrile and water (0.1% formic acid).
- Detection: Operate the MS in electron-impact (EI) mode (70 eV). Monitor the m/z range of 50–400, with transfer line temperatures set to 280  $^{\circ}\text{C}$ [11].
- Self-Validation: Spike a parallel sample with a known concentration of MBT (2-mercaptobenzothiazole) as an internal standard. The recovery rate must fall between 95-105% to validate the extraction efficiency and retention time accuracy.

## Hazard Profile & Toxicological Assessment

While highly effective industrially, ZMBT presents specific occupational and environmental hazards that require strict mitigation.

### GHS Classification & Hazards

- H317 (Skin Sensitization): ZMBT is a known contact allergen. Occupational exposure can induce allergic contact dermatitis, particularly in workers handling dry powders or unwashed vulcanized rubber products (4[4], 7[7]).

- H400 / H410 (Aquatic Toxicity): The compound is very toxic to aquatic life with long-lasting effects[4][7]. Effluent from latex processing facilities must be strictly monitored to prevent ecological damage.
- Thermal Decomposition: When heated to decomposition (above 325 °C), ZMBT emits highly toxic fumes, including sulfur oxides ( ), nitrogen oxides ( ), and zinc oxide fumes (12[12],[4]).
- Hepatotoxicity: It is classified as a secondary occupational hepatotoxin based on animal experimentation and human ingestion cases[4].

## Safety & Handling Protocol

To ensure a self-validating safety environment, laboratories and manufacturing floors must implement the following controls:

- Engineering Controls: Mandate the use of local exhaust ventilation (LEV) and non-sparking tools to prevent the formation of explosive dust clouds during powder transfer (5[5]).
- PPE: Operators must wear chemical-impermeable gloves, fire/flame-resistant clothing, and tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards[5].
- Spill Response: In the event of a spill, avoid breathing dust. Collect spillage using a HEPA-filtered vacuum or wet sweeping to prevent aerosolization. Dispose of contents in an approved waste disposal plant (P501)[5][7].
- First Aid: If inhaled, move to fresh air and provide oxygen if breathing is difficult. For skin contact, wash thoroughly with soap and water; administer activated charcoal (25-100g slurry for adults) if ingested, and seek immediate medical evaluation[5][12].

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- To cite this document: BenchChem. [CAS 155-04-4 (Zinc 2-Mercaptobenzothiazole): Comprehensive Technical & Hazard Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13754292/docs#cas-155-04-4-zinc-2-mercaptobenzothiazole-comprehensive-technical-hazard-guide>]

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